

physical and chemical properties of 2-Acetoxy-methoxy-1,3-diacetoxy propane

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Compound of Interest

Compound Name: *1,3-Diacetoxy-2-(acetoxy-methoxy)propane*

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An In-depth Technical Guide to 2-Acetoxy-methoxy-1,3-diacetoxypropane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of 2-Acetoxy-methoxy-1,3-diacetoxypropane, a key intermediate in the synthesis of antiviral medications. This document collates available data on its molecular structure, physicochemical characteristics, and its significant role in pharmaceutical manufacturing. While detailed experimental protocols are proprietary and not publicly available, this guide presents a logical workflow for its synthesis based on established chemical principles.

Introduction

2-Acetoxy-methoxy-1,3-diacetoxypropane, also known by various synonyms such as **1,3-Diacetoxy-2-(acetoxy-methoxy)propane** and Triacetyl Methoxyglycerin, is a complex organic molecule primarily utilized as a precursor in the industrial production of Ganciclovir.[1] Ganciclovir is a potent antiviral drug effective against cytomegalovirus (CMV) infections, particularly in immunocompromised patients.[1] The strategic placement of acetoxy and

acetoxymethoxy groups in 2-Acetoxyethoxy-1,3-diacetoxypropane makes it a valuable building block in multi-step organic syntheses.^{[1][2]}

Physicochemical Properties

A summary of the key physical and chemical properties of 2-Acetoxyethoxy-1,3-diacetoxypropane is presented in the tables below. These properties are crucial for its handling, storage, and application in synthetic chemistry.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Appearance	Colorless liquid; white crystalline powder	[2][3][4]
Odor	Mild, slightly fruity, ester-like	[2][3]
Boiling Point	311 °C at 760 mmHg	[3][5][6]
Flash Point	134 °C	[3][7]
Density	1.177 g/cm ³ to 1.2 g/cm ³	[3][5]
Refractive Index	1.439	[3][4][5]
Vapor Pressure	0.001 mmHg at 25 °C	[3]
Solubility	Soluble in organic solvents, sparingly soluble in water	[2]
Storage Temperature	Room temperature; 2°C - 8°C, protect from light	[6]

Table 2: Molecular and Structural Properties

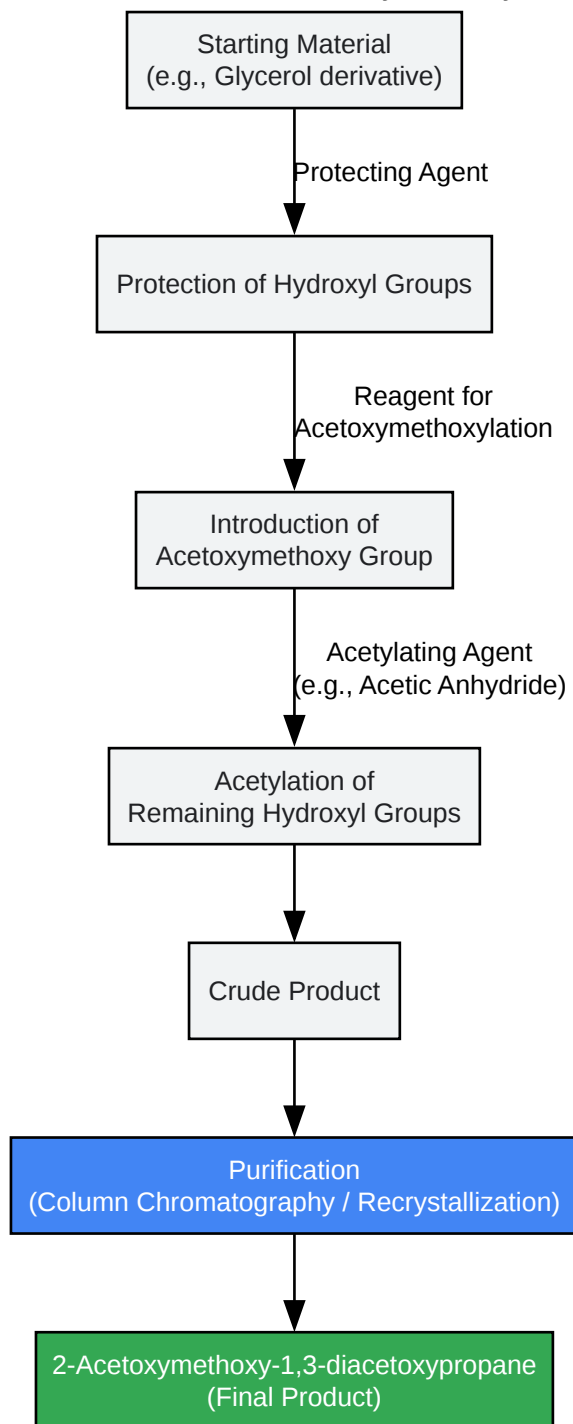
Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O ₇	[2][3][8]
Molecular Weight	248.23 g/mol	[3][7][8]
IUPAC Name	[3-acetyloxy-2-(acetyloxymethoxy)propyl] acetate	[8]
CAS Registry Number	86357-13-3	[2][3][9]
InChI Key	DUOPMEBLLUYTNT-UHFFFAOYSA-N	[8]
Canonical SMILES	CC(=O)OCC(COC(=O)C)OCOC(=O)C	[8]
Hydrogen Bond Donor Count	0	[8]
Hydrogen Bond Acceptor Count	7	[8]
Rotatable Bond Count	10	[8]
Topological Polar Surface Area	88.1 Å ²	[8]
Monoisotopic Mass	248.08960285 g/mol	[8]

Synthesis and Experimental Workflow

While specific, detailed industrial synthesis protocols for 2-Acetoxy-methoxy-1,3-diacetoxypropane are proprietary, the literature suggests a multi-step organic synthesis process.[2] This typically involves the protection of hydroxyl groups and the introduction of the acetoxy-methoxy moiety. Purification is generally achieved through column chromatography or recrystallization techniques.[2]

A logical workflow for the synthesis is depicted below. This diagram illustrates the conceptual steps involved in the preparation of this key intermediate.

Conceptual Synthesis Workflow for 2-Acetoxy-methoxy-1,3-diacetoxypropane



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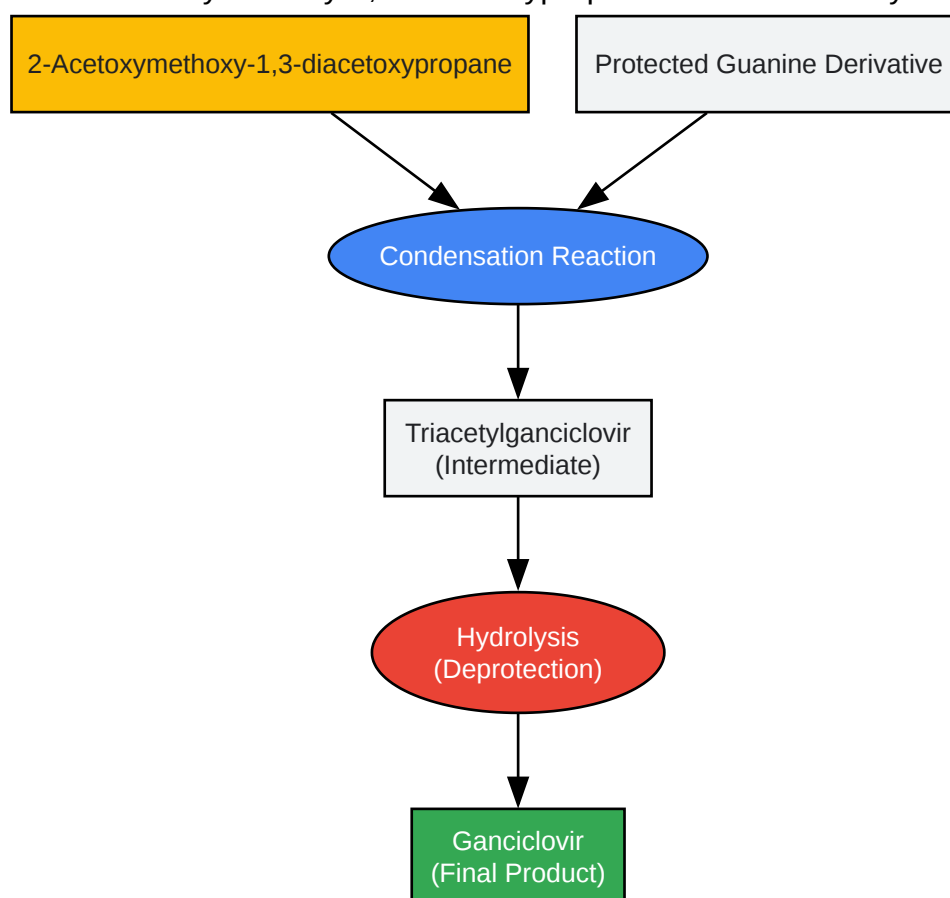
Caption: Conceptual synthesis workflow.

Role in Ganciclovir Synthesis

The primary application of 2-Acetoxyethoxy-1,3-diacetoxypropane is as a crucial intermediate in the synthesis of Ganciclovir.[1][10][9] The synthesis involves a condensation reaction of 2-Acetoxyethoxy-1,3-diacetoxypropane with a protected guanine derivative.[1] The acetoxy groups in the molecule serve as protecting groups, which are later removed through hydrolysis to yield the final active pharmaceutical ingredient.[1]

Below is a diagram illustrating the logical relationship of 2-Acetoxyethoxy-1,3-diacetoxypropane in the Ganciclovir synthesis pathway.

Role of 2-Acetoxyethoxy-1,3-diacetoxypropane in Ganciclovir Synthesis



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Caption: Ganciclovir synthesis pathway.

Safety and Handling

While comprehensive toxicological data is limited, available information suggests that 2-Acetoxy-methoxy-1,3-diacetoxypropane has low acute toxicity.[2] However, it is considered moderately hazardous and can cause skin and eye irritation.[3] Prolonged or repeated exposure may lead to mild irritation of the eyes, skin, and respiratory tract.[2] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, are recommended when handling this compound.[3] It is incompatible with strong acids, bases, and oxidizing agents.[2]

Conclusion

2-Acetoxy-methoxy-1,3-diacetoxypropane is a vital chemical intermediate with well-defined physical and chemical properties. Its primary significance lies in its role as a precursor for the synthesis of the antiviral drug Ganciclovir. This guide provides a consolidated resource for researchers and professionals in the field of drug development, summarizing the available technical data for this important compound. Further research into its synthetic methodologies and potential applications could open new avenues in medicinal chemistry.

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